

In Vitro Activity of Smo-IN-3: A Technical Guide

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Compound of Interest

Compound Name: *Smo-IN-3*
Cat. No.: *B12396116*

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This document provides a comprehensive technical overview of the in vitro activity of **Smo-IN-3**, a potent inhibitor of the Smoothened (Smo) receptor, a critical component of the Hedgehog (Hh) signaling pathway. The information presented herein is intended to support research and drug development efforts targeting pathologies associated with aberrant Hh signaling, such as medulloblastoma.

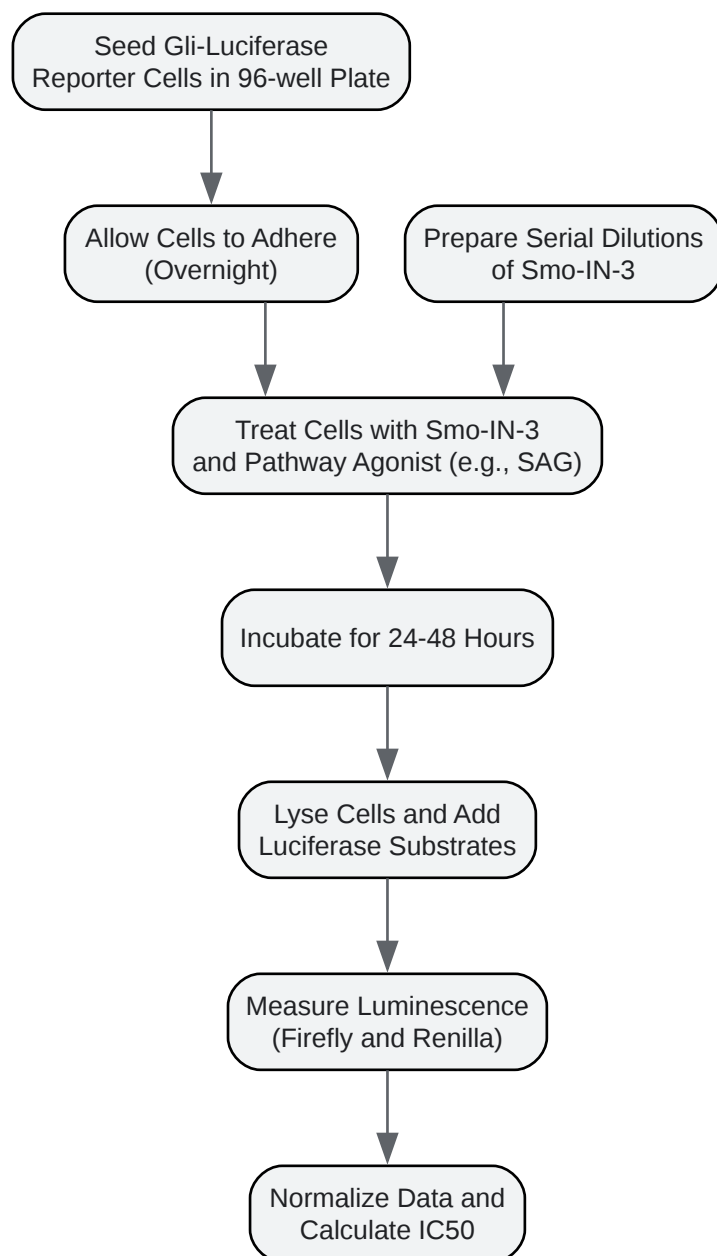
Core Efficacy Data

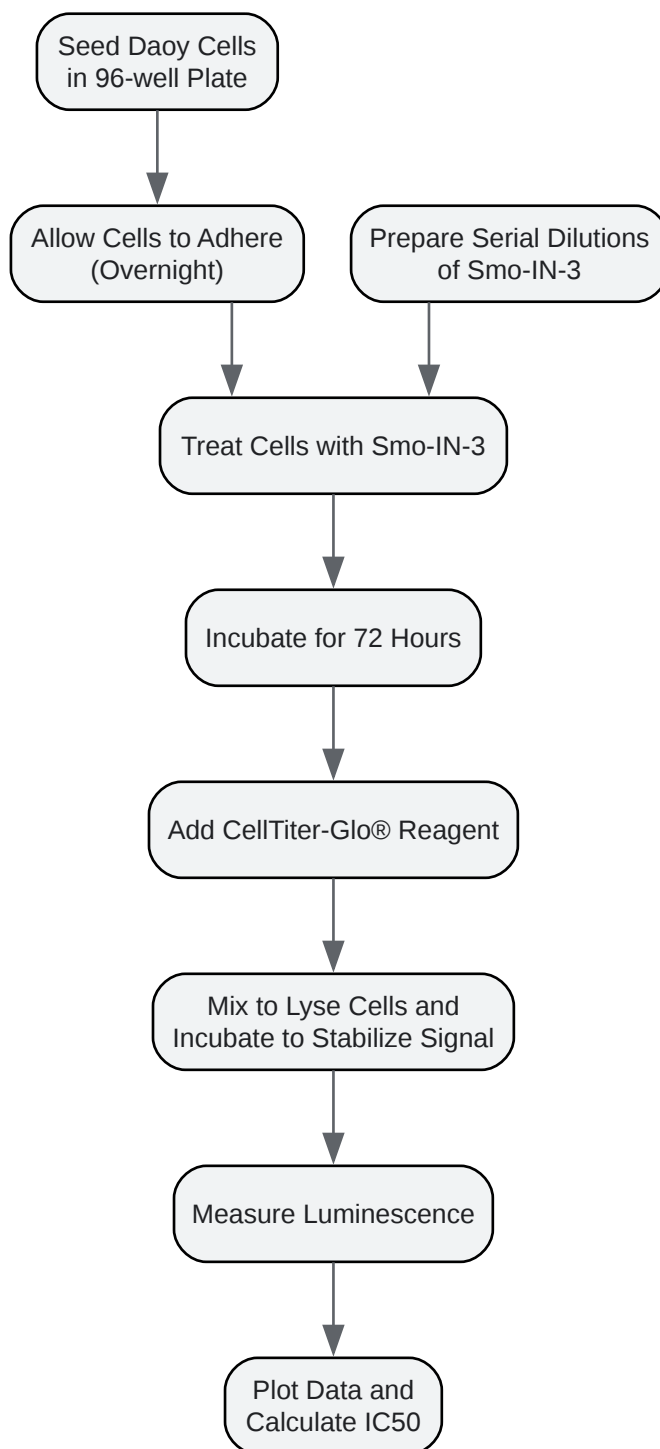
Smo-IN-3, also referred to as compound 12a, demonstrates potent inhibition of the Hedgehog signaling pathway and exhibits antiproliferative effects against relevant cancer cell lines. The key in vitro efficacy data are summarized in the table below.

Assay Type	Parameter	Cell Line	Value	Reference
Hedgehog Pathway Inhibition	IC50	Not specified	34.09 nM	[1][2][3][4][5][6][7]
Antiproliferative Activity	IC50	Daoy (human medulloblastoma)	0.48 μ M	[1][2]

Signaling Pathway Context

Smo-IN-3 exerts its effects by inhibiting the Smoothened (Smo) receptor, a central transducer in the Hedgehog signaling pathway. Understanding this pathway is crucial for contextualizing the mechanism of action of **Smo-IN-3**.





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